

Ovalitenone: A Technical Guide to its Structure, Properties, and Biological Activity

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Compound of Interest

Compound Name: Ovalitenone

CAS No.: 64280-22-4

Cat. No.: B15541683

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Ovalitenone, a naturally occurring dihydrochalcone, has garnered interest within the scientific community for its potential therapeutic applications. Isolated from plant species such as *Millettia erythrocalyx*, this compound has demonstrated significant biological activity, particularly in the context of cancer cell biology. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known biological effects of **ovalitenone**. Detailed experimental methodologies for its isolation and key biological assays are presented, alongside a visualization of its impact on critical cellular signaling pathways.

Chemical Structure and Identification

Ovalitenone is chemically defined as 1-(1,3-benzodioxol-5-yl)-3-(4-methoxy-1-benzofuran-5-yl)propane-1,3-dione.[1] It belongs to the dihydrochalcone class of flavonoids.[1] The molecule is achiral and possesses no stereocenters.[2]

Table 1: Chemical Identifiers of **Ovalitenone**

Identifier	Value
IUPAC Name	1-(1,3-benzodioxol-5-yl)-3-(4-methoxy-1-benzofuran-5-yl)propane-1,3-dione[1]
CAS Number	64280-22-4[1]
Molecular Formula	C ₁₉ H ₁₄ O ₆ [1][2]
Molecular Weight	338.31 g/mol [2]
Canonical SMILES	<chem>COC1=C(C=CC2=C1C=CO2)C(=O)CC(=O)C3=CC4=C(C=C3)OCO4</chem> [3]
InChIKey	SDJBCBKWKASUCJ-UHFFFAOYSA-N[3]

Physicochemical Properties

Ovalitenone is a solid at room temperature with a reported melting point of 123-126 °C.[1] Further details on its solubility and stability are not extensively documented in publicly available literature.

Table 2: Physical Properties of **Ovalitenone**

Property	Value
Physical Description	Solid[1]
Melting Point	123 - 126 °C[1]

Spectroscopic Data

Detailed, experimentally-derived spectroscopic data for **ovalitenone** are not readily available in the public domain. However, based on its chemical structure, the expected spectroscopic characteristics are outlined below.

Table 3: Expected Spectroscopic Characteristics of **Ovalitenone**

Spectroscopy	Expected Characteristics
¹ H-NMR	Signals corresponding to aromatic protons on the benzodioxole and benzofuran rings, a singlet for the methoxy group protons, and signals for the methylene protons of the propane-1,3-dione linker.
¹³ C-NMR	Resonances for the carbonyl carbons of the dione, aromatic carbons, the methoxy carbon, and the methylene carbon.
Mass Spectrometry	A molecular ion peak corresponding to the molecular weight of 338.31. Fragmentation patterns would likely involve cleavage of the bonds adjacent to the carbonyl groups.
IR Spectroscopy	Characteristic absorption bands for C=O stretching of the ketone groups, C-O-C stretching of the ether and dioxole groups, and C-H stretching of the aromatic and aliphatic moieties.
UV-Vis Spectroscopy	Absorption maxima in the UV region are expected due to the conjugated aromatic systems. For a similar flavonoid, apigenin, a λ _{max} of 267 nm in methanol has been reported.

Biological Activity and Mechanism of Action

Ovalitenone has been shown to exhibit significant anti-cancer properties, particularly in lung cancer cell lines (H460 and A549). Notably, it does not show direct cytotoxic effects at concentrations up to 200 μM.^{[3][4]} Instead, its primary activity lies in the inhibition of cancer cell migration, invasion, and the attenuation of cancer stem cell (CSC)-like phenotypes.^{[3][4]}

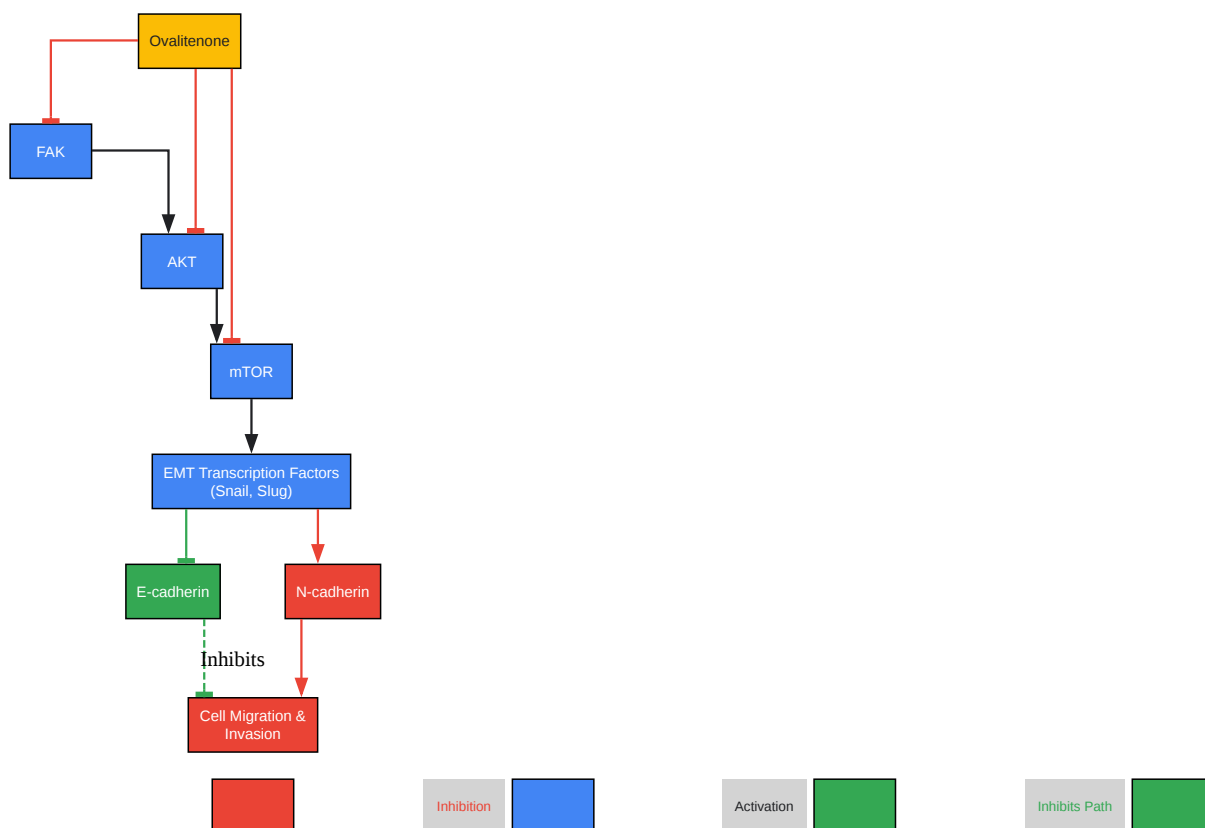
The key mechanism of action involves the suppression of the Focal Adhesion Kinase (FAK)/Protein Kinase B (AKT)/mammalian Target of Rapamycin (mTOR) signaling pathway.^[1]^[3] This inhibition leads to the downstream suppression of the Epithelial-to-Mesenchymal Transition (EMT), a critical process in cancer metastasis.^{[1][3]}

Table 4: Biological Activities of **Ovalitenone**

Biological Effect	Cell Lines	Observed Outcome
Inhibition of Anchorage-Independent Growth	H460, A549	Significant suppression[3][4]
Attenuation of CSC-like Phenotypes	H460, A549	Significant suppression[3][4]
Inhibition of Cell Migration and Invasion	H460, A549	Significant suppression[3][4]
Modulation of EMT Markers	H460, A549	Decreased N-cadherin, Snail, and Slug; Increased E-cadherin[1]
Inhibition of Signaling Pathways	H460, A549	Suppression of FAK, AKT, and mTOR phosphorylation[1][3]

Signaling Pathway

The following diagram illustrates the proposed mechanism of action of **ovalitenone** in inhibiting cancer cell migration and EMT.



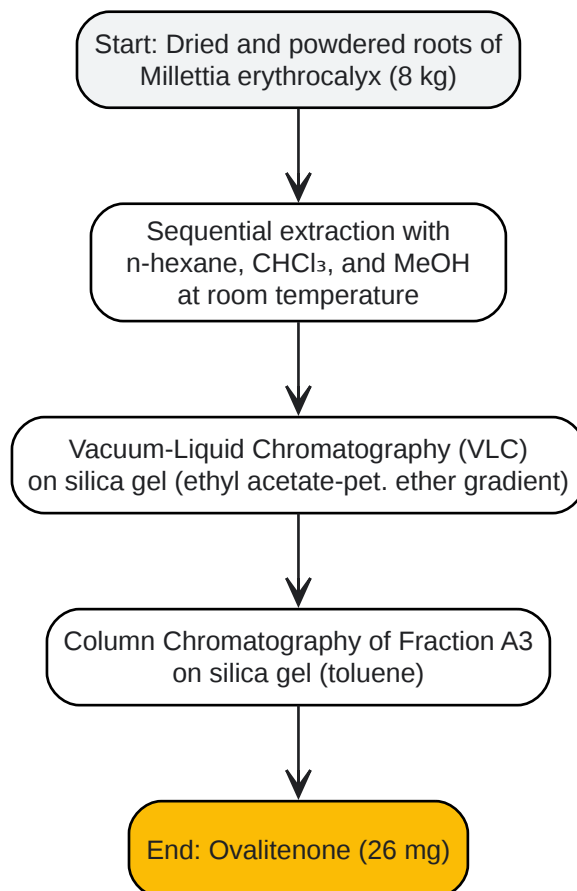
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Caption: **Ovalitenone** inhibits the FAK/AKT/mTOR signaling cascade.

Experimental Protocols

Isolation of Ovalitenone from *Millettia erythrocalyx*

The following protocol is a summary of the method described by Sanookpan et al. (2021).[4]



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Caption: Workflow for the isolation of **ovalitenone**.

Detailed Steps:

- The dried and powdered roots of *Millettia erythrocalyx* (8 kg) are extracted sequentially with n-hexane, chloroform (CHCl_3), and methanol (MeOH) at room temperature.[4]
- The solvents are removed to yield the respective crude extracts.[4]
- The chloroform extract is subjected to vacuum-liquid chromatography (VLC) on silica gel using an ethyl acetate-petroleum ether gradient to yield several fractions.[4]

- Fraction A3 is further purified by column chromatography over silica gel with toluene as the eluent to afford pure **ovalitenone**.[\[4\]](#)

Cell Viability Assay (MTT Assay)

This is a general protocol for determining the effect of **ovalitenone** on cell viability.

- Seed cells (e.g., H460 or A549) in a 96-well plate at a density of 1×10^4 cells/well and incubate overnight.[\[4\]](#)
- Treat the cells with various concentrations of **ovalitenone** (e.g., 0-200 μ M) for 24 hours.[\[4\]](#)
- Add 10 μ L of MTT solution (5 mg/mL in PBS) to each well and incubate for 3-4 hours at 37°C.[\[5\]](#)[\[6\]](#)
- Remove the MTT solution and add 150 μ L of a solubilizing agent (e.g., DMSO or a solution of 40% DMF in 2% acetic acid with 16% SDS) to dissolve the formazan crystals.[\[5\]](#)[\[7\]](#)
- Measure the absorbance at 570 nm using a microplate reader.[\[8\]](#)

Wound Healing (Scratch) Assay

This protocol assesses the effect of **ovalitenone** on cell migration.

- Seed cells in a 12-well plate and grow to 70-80% confluency.
- Create a "scratch" in the cell monolayer using a sterile 1 mm pipette tip.
- Wash the wells with PBS to remove detached cells.
- Add fresh medium containing the desired concentration of **ovalitenone**.
- Image the scratch at 0 hours and at subsequent time points (e.g., every 4-8 hours) using a phase-contrast microscope.
- Quantify the rate of wound closure by measuring the change in the scratch area over time.

Western Blot Analysis

This protocol is used to determine the levels of specific proteins in the signaling pathways affected by **ovalitenone**.

- Treat cells with non-toxic concentrations of **ovalitenone** for 24 hours.[4]
- Lyse the cells in RIPA buffer containing protease and phosphatase inhibitors.[4]
- Determine the protein concentration of the lysates using a BCA assay.[4]
- Separate equal amounts of protein (60-100 µg) by SDS-PAGE and transfer to a PVDF or nitrocellulose membrane.[4]
- Block the membrane with 5% non-fat milk in TBST for 1 hour at room temperature.
- Incubate the membrane with primary antibodies against the proteins of interest (e.g., p-FAK, p-AKT, p-mTOR, E-cadherin, N-cadherin, Snail, Slug) overnight at 4°C.[1]
- Wash the membrane with TBST and incubate with an appropriate HRP-conjugated secondary antibody for 1-2 hours at room temperature.
- Detect the protein bands using an enhanced chemiluminescence (ECL) reagent.

Conclusion

Ovalitenone is a promising natural product with well-defined anti-migratory and anti-invasive properties in cancer cells. Its mechanism of action through the FAK/AKT/mTOR pathway and subsequent inhibition of EMT highlights its potential as a lead compound for the development of novel anti-metastatic therapies. Further research is warranted to fully elucidate its pharmacokinetic and pharmacodynamic properties and to explore its efficacy in in vivo models. The lack of readily available, detailed spectroscopic data underscores the need for comprehensive characterization of this and other promising natural compounds to accelerate their translation into clinical applications.

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